

Application Notes and Protocols: The Role of Ethyl 4-ethylbenzoate in Organic Synthesis

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Compound of Interest

Compound Name: Ethyl 4-ethylbenzoate

Cat. No.: B1605955

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview of the synthetic utility of **Ethyl 4-ethylbenzoate**, a versatile aromatic ester in organic synthesis. This document details its preparation and various transformations into valuable intermediates for pharmaceuticals, liquid crystals, and other functional materials.

Ethyl 4-ethylbenzoate serves as a key building block, offering a reactive ester functionality and a modifiable ethyl group on the benzene ring. Its derivatives have shown potential in various applications, underscoring the importance of understanding its chemical reactivity. While its direct role in biological signaling pathways is not extensively documented in current literature, its utility as a precursor for biologically active molecules is significant.

Physicochemical Properties and Spectroscopic Data

A summary of the key physicochemical properties and spectroscopic data for **Ethyl 4-ethylbenzoate** is provided below for easy reference.^[1]

Property	Value
Molecular Formula	C ₁₁ H ₁₄ O ₂
Molecular Weight	178.23 g/mol
CAS Number	36207-13-3
Appearance	Colorless liquid
Boiling Point	243-245 °C
Density	1.01 g/cm ³
Solubility	Insoluble in water, soluble in organic solvents
¹³ C NMR (CDCl ₃ , ppm)	δ: 166.6, 149.8, 129.8, 127.8, 127.7, 60.7, 29.0, 15.4, 14.3
¹ H NMR (CDCl ₃ , ppm)	δ: 7.95 (d, 2H), 7.25 (d, 2H), 4.35 (q, 2H), 2.70 (q, 2H), 1.38 (t, 3H), 1.25 (t, 3H)

Key Organic Synthesis Reactions and Protocols

Ethyl 4-ethylbenzoate can undergo a variety of transformations at its ester functional group, providing access to a wide range of derivatives. The following sections detail the experimental protocols for several key reactions.

Synthesis of Ethyl 4-ethylbenzoate via Fischer-Speier Esterification

The most common method for the synthesis of **Ethyl 4-ethylbenzoate** is the Fischer-Speier esterification of 4-ethylbenzoic acid with ethanol in the presence of an acid catalyst.^{[2][3]}

Reaction Scheme:

4-Ethylbenzoic Acid

+ Ethanol

Ethanol

Ethyl 4-ethylbenzoate $\xrightarrow{+}$ Water H^+ (cat.)

Ethyl 4-ethylbenzoate

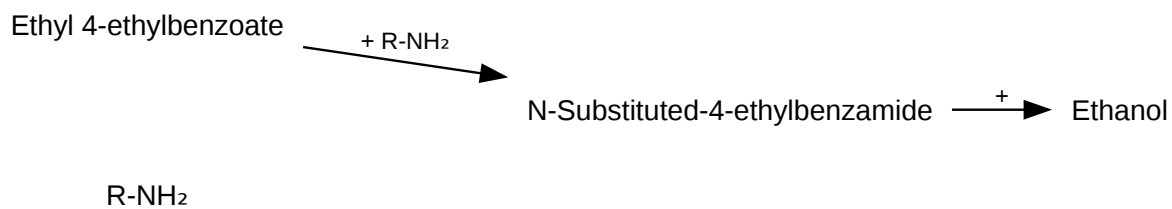
1. NaOH, H₂O, Δ 4-Ethylbenzoic Acid $\xrightarrow{+}$ Ethanol2. H₃O⁺

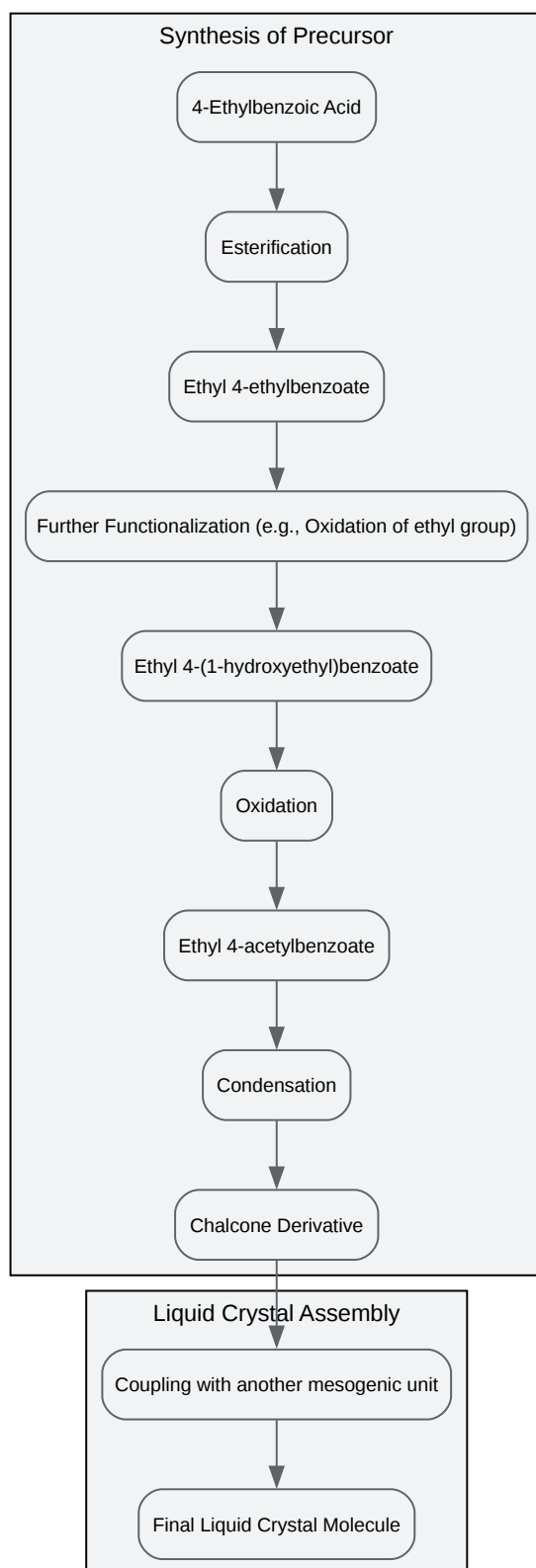
Ethyl 4-ethylbenzoate

1. LiAlH₄, THF

(4-Ethylphenyl)methanol

2. H₂O





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References

- 1. Ethyl 4-ethylbenzoate | C₁₁H₁₄O₂ | CID 520781 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Fischer–Speier esterification - Wikipedia [en.wikipedia.org]
- 3. Illustrated Glossary of Organic Chemistry - Fischer esterification [chem.ucla.edu]
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